

A Comparative Performance Analysis of Diisodecyl Adipate and Other Adipate Esters

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Compound of Interest

Compound Name: *Diisodecyl adipate*

Cat. No.: *B167166*

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For researchers, scientists, and drug development professionals, the selection of an appropriate plasticizer is a critical decision that can significantly impact the performance, stability, and safety of a final product. This guide provides an objective comparison of the performance of **Diisodecyl adipate** (DIDA) with other commonly used adipate esters: Dioctyl adipate (DOA), Diisononyl adipate (DINA), and Di(2-ethylhexyl) adipate (DEHA). This analysis is supported by experimental data to facilitate informed decision-making in material selection and formulation development.

Adipate esters are a class of non-phthalate plasticizers favored for their excellent low-temperature flexibility and good compatibility with a variety of polymers, most notably polyvinyl chloride (PVC).[1] They are often considered safer alternatives to traditional phthalate plasticizers in sensitive applications such as medical devices and food packaging.[1] The choice among different adipate esters depends on the specific performance requirements of the end application, including the desired balance of flexibility, permanence, and processing characteristics.

Executive Summary

Diisodecyl adipate (DIDA) is distinguished by its higher molecular weight, which contributes to its lower volatility and enhanced resistance to extraction and migration compared to shorter-chain adipates like DOA.[2][3] This improved permanence, however, can come with a slight trade-off in plasticizing efficiency. DINA offers a performance profile that is often intermediate between DOA and DIDA. DEHA, also known as DOA, is a widely used general-purpose

adipate plasticizer that provides a good balance of properties. The selection of the optimal adipate ester is therefore a matter of balancing the need for low-temperature performance, long-term stability, and processing efficiency.

Quantitative Performance Comparison

The following tables summarize key performance data for **Diisodecyl adipate** and other adipate esters. The data has been compiled from various technical sources and studies to provide a comparative overview.

Table 1: Physical and Chemical Properties

Property	Diisodecyl adipate (DIDA)	Diethylhexyl adipate (DEHA)	Diisononyl adipate (DINA)
Molecular Formula	C ₂₆ H ₅₀ O ₄	C ₂₂ H ₄₂ O ₄	C ₂₄ H ₄₆ O ₄
Molecular Weight (g/mol)	426.7	370.6	398.6
Density @ 20°C (g/cm ³)	~0.918	~0.927	~0.918
Boiling Point (°C)	~255 (at 5 mmHg)	~214 (at 5 mmHg)	~240 (at 5 mmHg)
Flash Point (°C)	~215	~196	~210
Pour Point (°C)	<-50	~-70	~-60

Table 2: Plasticizer Performance in PVC Formulations

Performance Metric	Diisodecyl adipate (DIDA)	Dioctyl adipate (DOA) / Di(2-ethylhexyl) adipate (DEHA)	Diisononyl adipate (DINA)
Plasticizing Efficiency	Good	Excellent	Very Good
Low-Temperature Flexibility (Brittle Point, °C)	Excellent (typically <-60)	Excellent (typically <-70)	Excellent (typically <-65)
Volatility (Weight Loss %, ASTM D1203)	Low	Moderate	Low to Moderate
Migration Resistance (Weight Loss %, ISO 177)	High	Moderate	High
Resistance to Extraction by Soapy Water	Excellent	Good	Very Good

Key Performance Characteristics

Plasticizing Efficiency

Plasticizing efficiency refers to the ability of a plasticizer to impart flexibility to a polymer. It is often measured by the reduction in the glass transition temperature (Tg) or the durometer hardness of the plasticized material. While all adipates are effective plasticizers, shorter-chain adipates like DOA tend to be more efficient at reducing hardness at a given concentration.^[4] DIDA, with its higher molecular weight, may require slightly higher concentrations to achieve the same level of softness as DOA.^[2]

Low-Temperature Flexibility

A key advantage of adipate plasticizers is their exceptional performance at low temperatures, which is crucial for applications in cold climates or refrigeration.^{[1][2]} This is typically quantified by the brittle point, the temperature at which a plastic becomes brittle and breaks under specified impact conditions. Adipate esters, in general, significantly lower the brittle point of

PVC. DOA/DEHA often exhibits one of the lowest brittle points, making it a benchmark for low-temperature performance.[4] DIDA and DINA also provide excellent low-temperature flexibility.[2]

Volatility

The volatility of a plasticizer is its tendency to evaporate from the polymer matrix, leading to a loss of flexibility and potential surface defects over time.[2] Higher molecular weight plasticizers generally exhibit lower volatility. DIDA, being the highest molecular weight adipate in this comparison, demonstrates the lowest volatility, contributing to greater permanence and a longer service life of the end product.[2][3]

Migration Resistance

Migration is the movement of the plasticizer from the polymer to a contacting surface. This is a critical consideration in applications where the plasticized material is in contact with other solids, liquids, or food. Similar to volatility, migration resistance is influenced by the molecular weight of the plasticizer. DIDA's larger molecular size hinders its mobility within the polymer matrix, resulting in superior migration resistance compared to DOA/DEHA.[5][6]

Experimental Protocols

The following are detailed methodologies for key experiments used to evaluate the performance of adipate plasticizers.

Determination of Volatility (ASTM D1203)

This test method determines the volatile loss from a plastic material under defined conditions of time and temperature.

- **Sample Preparation:** A specified amount of the plasticized PVC formulation is prepared and molded into sheets of a defined thickness.
- **Test Specimen:** A circular specimen of a specific diameter is cut from the sheet.
- **Procedure:** The initial weight of the specimen is recorded. The specimen is then placed in a container with activated carbon, ensuring it is surrounded but not in direct contact (Wire

Cage Method, Method B). The container is placed in an oven at a specified temperature (e.g., 70°C) for a defined period (e.g., 24 hours).

- **Data Analysis:** After the test period, the specimen is removed, cooled to room temperature, and reweighed. The percentage of weight loss is calculated, which represents the volatility of the plasticizer.

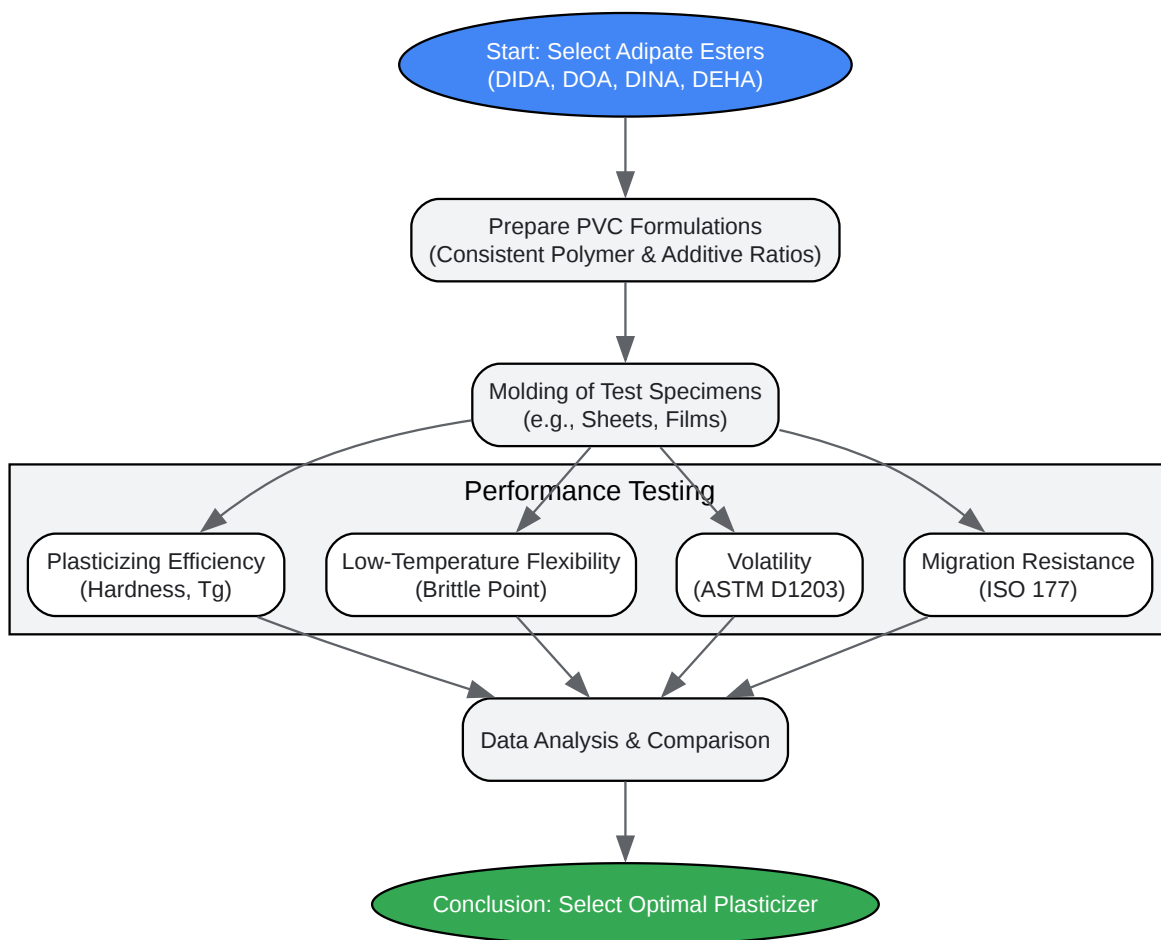
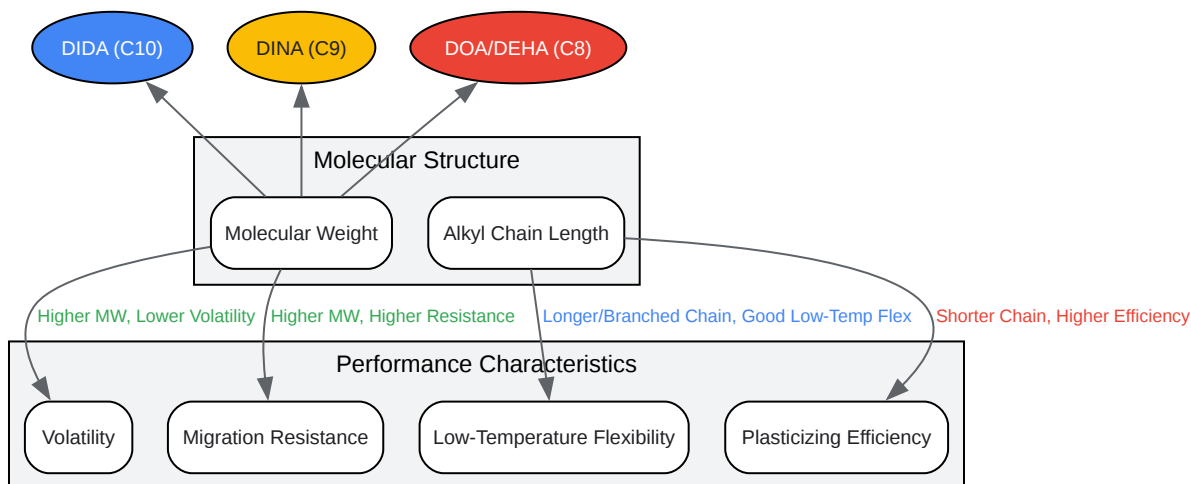
Determination of Migration Resistance (ISO 177)

This standard specifies a method for determining the tendency of plasticizers to migrate from a plastic material into another material upon close contact.

- **Sample Preparation:** A test specimen is prepared from the plasticized plastic sheet.
- **Absorbent Sheets:** Two sheets of a standard absorbent material (e.g., activated carbon-coated paper) are used.
- **Procedure:** The initial weight of the test specimen is measured. The specimen is then placed between the two absorbent sheets, and a specified pressure is applied to ensure intimate contact. This assembly is placed in an oven at a controlled temperature (e.g., 50°C) for a specified duration.
- **Data Analysis:** After the test, the specimen is removed, cleaned, and reweighed. The loss in mass of the test specimen is a measure of the plasticizer migration.

Mandatory Visualizations

Logical Relationship of Adipate Ester Properties



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